

L-Threonine, N-(2-hydroxyethyl)-: An Undocumented Compound in Scientific Literature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Threonine, N-(2-hydroxyethyl)-*
(9CI)

Cat. No.: B584059

[Get Quote](#)

A comprehensive review of scientific databases and chemical literature reveals a significant lack of information regarding the discovery, synthesis, and biological activity of L-Threonine, N-(2-hydroxyethyl)-. This compound, identified by the CAS Number 154674-59-6, appears primarily in the catalogs of chemical suppliers, with minimal to no presence in peer-reviewed research publications or patents.

This technical overview aims to provide researchers, scientists, and drug development professionals with the available information on L-Threonine, N-(2-hydroxyethyl)-, while highlighting the current knowledge gap.

Chemical Identity

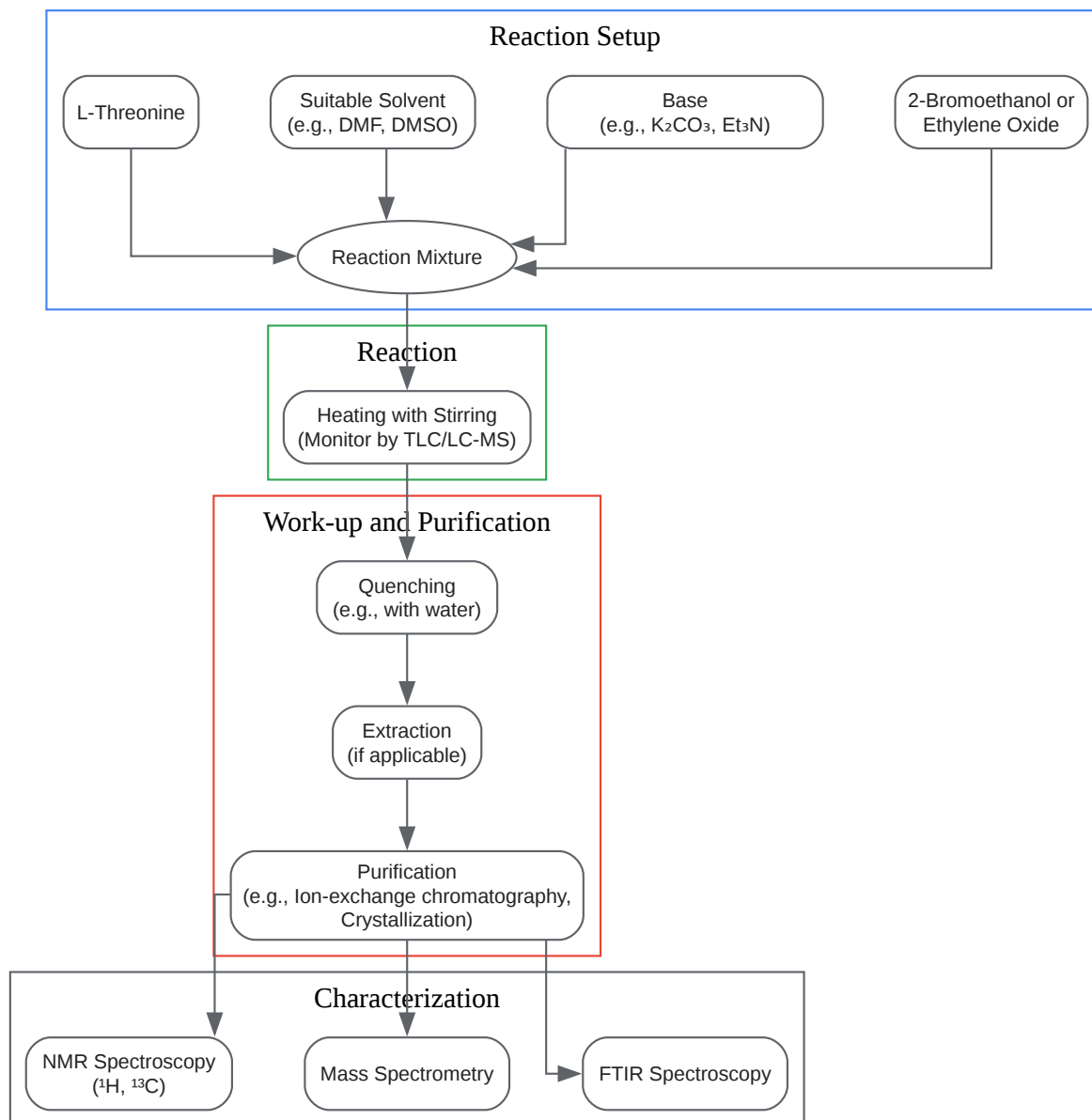
The fundamental physicochemical properties of L-Threonine, N-(2-hydroxyethyl)- are summarized below. This information is exclusively drawn from chemical supplier databases, as no independent experimental data has been published in the scientific literature.

Property	Value	Source
CAS Number	154674-59-6	Chemical Supplier Catalogs
Molecular Formula	C ₆ H ₁₃ NO ₄	Chemical Supplier Catalogs
Molecular Weight	163.17 g/mol	Chemical Supplier Catalogs
IUPAC Name	(2S,3R)-3-hydroxy-2-[(2-hydroxyethyl)amino]butanoic acid	Chemical Supplier Catalogs
Canonical SMILES	<chem>CC(C(C(=O)O)NCCO)O</chem>	Chemical Supplier Catalogs

Hypothetical Synthesis and Experimental Protocols

While no specific experimental protocols for the synthesis of L-Threonine, N-(2-hydroxyethyl)- have been published, a general understanding of amino acid chemistry allows for the postulation of a potential synthetic route. The most probable method for its synthesis would involve the N-alkylation of L-Threonine.

A plausible experimental workflow for the synthesis of L-Threonine, N-(2-hydroxyethyl)- is outlined below. This protocol is hypothetical and would require optimization and characterization.



[Click to download full resolution via product page](#)

Figure 1: A hypothetical workflow for the synthesis and characterization of L-Threonine, N-(2-hydroxyethyl)-.

Biological Activity and Signaling Pathways

There is currently no available information in the scientific literature regarding the biological activity of L-Threonine, N-(2-hydroxyethyl)-. Consequently, no signaling pathways associated with this compound have been described.

In the broader context of drug development, N-alkylation of amino acids is a common strategy employed to modify the physicochemical properties of a parent molecule. Such modifications can influence:

- **Solubility:** The introduction of a hydroxyethyl group may alter the aqueous solubility.
- **Lipophilicity:** N-alkylation can impact the molecule's ability to cross cell membranes.
- **Receptor Binding:** The modification could influence the binding affinity and selectivity for biological targets.
- **Metabolic Stability:** The N-alkyl group may affect the molecule's susceptibility to enzymatic degradation.

Given that L-Threonine is an essential amino acid with a crucial role in protein structure and function, its derivatives are of potential interest in various therapeutic areas. However, without experimental data, the specific effects of the N-(2-hydroxyethyl) modification remain speculative.

Conclusion

L-Threonine, N-(2-hydroxyethyl)- is a chemical entity that is commercially available but lacks a footprint in the scientific and patent literature. This report has summarized the limited available information and provided a hypothetical framework for its synthesis. For researchers and drug development professionals, this compound represents an unexplored area of chemical space. Any investigation into its properties would require de novo synthesis, characterization, and biological screening. The absence of existing data underscores the vast number of potentially valuable molecules that have yet to be synthesized and studied.

- To cite this document: BenchChem. [L-Threonine, N-(2-hydroxyethyl)-: An Undocumented Compound in Scientific Literature]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b584059#discovery-of-l-threonine-n-2-hydroxyethyl\]](https://www.benchchem.com/product/b584059#discovery-of-l-threonine-n-2-hydroxyethyl)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com